

Physicochemical Hazard Profile & Regulatory Classification

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Compound of Interest

Compound Name: *Norneovardenafil*

CAS No.: 358390-39-3

Cat. No.: B140538

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Understanding the chemical nature of **Norneovardenafil** is critical for determining its disposal pathway. Because it is a complex organic molecule, it cannot be neutralized via simple benchtop acid-base chemistry; it requires high-temperature incineration to ensure complete thermal destruction of the active moiety.

Table 1: **Norneovardenafil** Chemical and Regulatory Profile

Parameter	Specification	Operational Impact
Chemical Name	Norneovardenafil	Unapproved API; requires strict chain of custody.
CAS Number	358390-39-3	Required for accurate hazardous waste manifest tracking.
Molecular Formula	$C_{18}H_{20}N_4O_4$ [2]	High carbon/nitrogen content necessitates high-temp incineration.
Molecular Weight	356.38 g/mol [2]	Used to calculate molar concentrations for analytical limits.
EPA Classification	Non-listed Hazardous Pharmaceutical Waste	Subject to EPA Subpart P (Sewering strictly prohibited) [3].

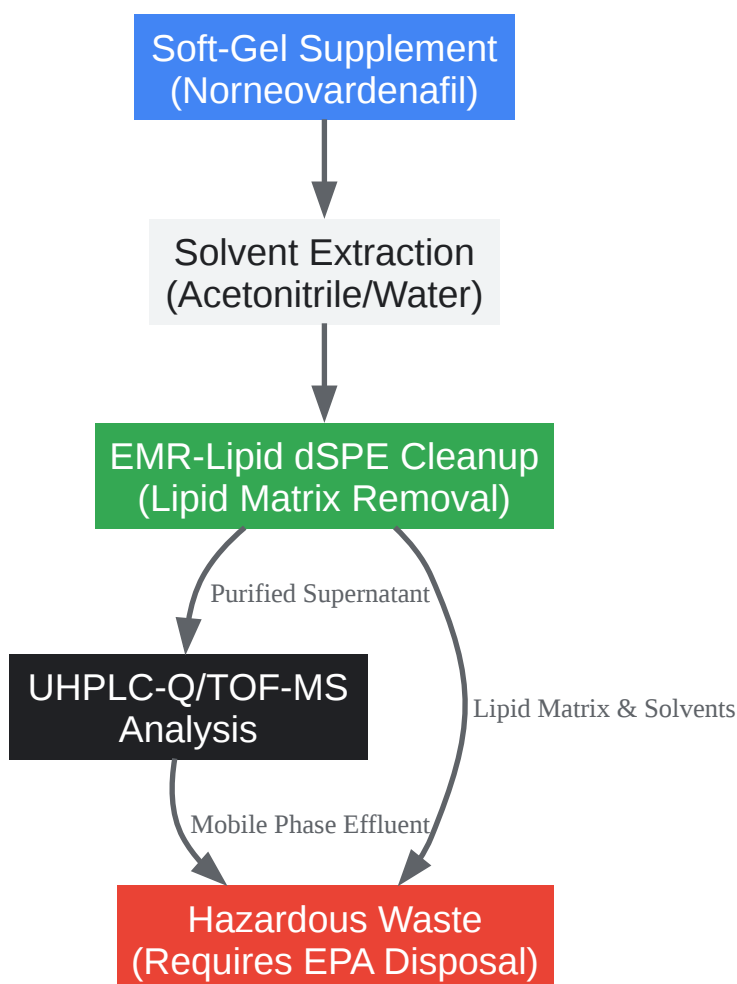
Experimental Workflow: EMR-Lipid dSPE Extraction & Waste Generation

To properly manage waste, we must map how it is generated. Because **Norneovardenafil** is often hidden in lipid-rich soft-gel capsules, standard liquid-liquid extraction leaves significant matrix residue. We utilize Enhanced Matrix Removal-Lipid (EMR-Lipid) dispersive solid-phase extraction (dSPE) because its size-exclusion mechanism selectively traps unbranched lipids while allowing the bulky **Norneovardenafil** molecule to remain in the supernatant[5]. Causality: Consequently, the discarded lipid pellet and extraction solvents become a concentrated hazardous waste stream.

Step-by-Step EMR-Lipid dSPE Protocol (Waste Generation Phase):

- Sample Homogenization: Weigh 1.0 g of the soft-gel supplement into a 50 mL centrifuge tube.

- Primary Extraction: Add 10 mL of an extraction solvent (e.g., Acetonitrile/Water). Vortex vigorously for 1 minute and centrifuge at 4000 rpm for 5 minutes.
- Matrix Cleanup: Transfer the supernatant to an EMR-Lipid dSPE tube containing 500 mg of sorbent to remove hydrophobic lipid interferences[5].
- Phase Separation: Vortex and centrifuge the dSPE tube.
- Analysis: Transfer the purified supernatant to an autosampler vial for UHPLC-Q/TOF-MS analysis.
- Waste Segregation (Critical Step): The remaining lipid matrix in the dSPE tube, the unextracted pellet, and the mobile phase effluent now contain concentrated **Norneovardenafil** and organic solvents. These must be immediately classified as RCRA hazardous waste[3].



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Figure 1: EMR-Lipid dSPE extraction workflow generating hazardous analytical waste.

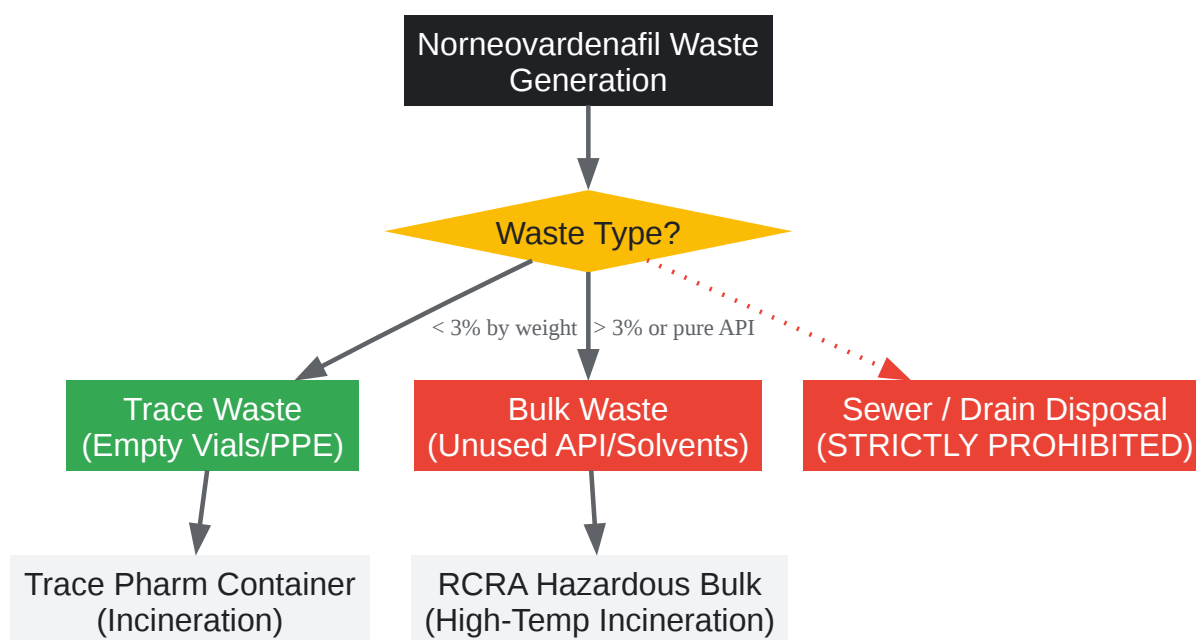
Standard Operating Procedure (SOP) for Norneovardenafil Disposal

Under the EPA's Final Rule (84 FR 5816), analytical laboratories and healthcare facilities must adhere to strict pharmaceutical waste guidelines[3][4]. The following protocol ensures a self-validating compliance system.

Step-by-Step Disposal Protocol:

- Immediate Segregation:
 - Trace Waste: Empty analytical standard vials, pipette tips, and PPE that came into contact with **Norneovardenafil** (defined as containing <3% by weight of the API).
 - Bulk Waste: Expired reference standards, dSPE lipid matrix pellets, and UHPLC solvent effluent.
- Containment & Labeling:
 - Place Trace Waste into dedicated, rigid, leak-proof containers labeled "Trace Pharmaceutical Waste" (often color-coded blue or white with blue lids).
 - Place Bulk Waste into compatible, sealed carboys. Self-Validation Step: Before sealing, verify the pH of the bulk solvent waste. If the acetonitrile/water mixture has shifted (e.g., $\text{pH} \leq 2$ or ≥ 12.5 due to MS modifiers like formic acid), it must be dual-coded for both pharmaceutical toxicity and corrosivity (EPA Waste Code D002) prior to manifesting.
- Drain Disposal Prohibition Verification:
 - Ensure all lab sinks are labeled with "NO PHARMACEUTICAL WASTE" to comply with the nationwide sewerage ban[4].
- Final Destruction:

- Contract a licensed hazardous waste vendor or reverse distributor. **Norneovardenafil** waste must be manifested and transported to a permitted facility for high-temperature incineration.



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Figure 2: Decision matrix and segregation workflow for **Norneovardenafil** pharmaceutical waste.

References

- Illicit erectile dysfunction products in the Netherlands: A decade of trends and a 2007-2010 product update.
- US EPA Issues Final Rule Governing Management for Hazardous Waste Pharmaceuticals. Red-on-line.
- Waste Management of Hazardous Drugs. Defense Centers for Public Health.
- Flushing of Hazardous Waste Pharmaceuticals is Prohibited! Ohio.gov.
- Efficient Matrix Cleanup of Soft-Gel-Type Dietary Supplements for Rapid Screening of 92 Illegal Adulterants Using EMR-Lipid dSPE and UHPLC-Q/TOF-MS. PMC (NIH).
- ADULTERATION OF DIETARY SUPPLEMENTS WITH DRUGS AND DRUG ANALOGS. US Pharmacopeia (USP).

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Sources

- [1. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [2. usp.org \[usp.org\]](https://www.usp.org)
- [3. US EPA Issues Final Rule Governing Management for Hazardous Waste Pharmaceuticals - Red On line \(COM\) \[red-on-line.com\]](#)
- [4. dam.assets.ohio.gov \[dam.assets.ohio.gov\]](https://dam.assets.ohio.gov)
- [5. Efficient Matrix Cleanup of Soft-Gel-Type Dietary Supplements for Rapid Screening of 92 Illegal Adulterants Using EMR-Lipid dSPE and UHPLC-Q/TOF-MS - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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